

Application Notes and Protocols for Rapamycin Stock Solution Preparation

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Compound of Interest

Compound Name: *Fsdd01*

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This document provides detailed guidelines for the preparation, storage, and use of rapamycin stock solutions for experimental purposes. Rapamycin is a potent and specific inhibitor of the mechanistic Target of Rapamycin (mTOR), a crucial kinase in regulating cell growth, proliferation, and metabolism.^{[1][2]} Proper preparation and handling of rapamycin solutions are critical for obtaining reliable and reproducible experimental results.

Data Presentation: Quantitative Summary

The following table summarizes key quantitative data for the preparation of rapamycin stock solutions.

Parameter	Value	Solvents	Notes	Source(s)
Molecular Weight	~914.18 g/mol	N/A	Batch-specific molecular weights may vary.	[3]
Solubility				
257.5 mg/mL (281.68 mM)	DMSO	Sonication is recommended to aid dissolution.		
100 mg/mL (109 mM)	Ethanol	Sonication is recommended to aid dissolution.		
Insoluble	Water	Rapamycin is very poorly soluble in aqueous solutions.		
Recommended Stock Concentration	1-10 mM in DMSO	DMSO	Higher concentrations are possible but 1-10 mM is common for cell culture experiments.	
100 µM	DMSO or Ethanol	A common starting concentration for creating working solutions.		
Storage Temperature				

-20°C	Solid form & Stock solutions	Store desiccated.	
-80°C	Stock solutions	Recommended for long-term storage of solutions to maintain potency.	
Stability			
≥ 4 years	Solid form at -20°C	When stored as directed.	
Up to 3 months	In solution at -20°C	To prevent loss of potency, use within this timeframe. Aliquoting is recommended to avoid freeze- thaw cycles.	
Not recommended	Aqueous solutions	Do not store aqueous solutions for more than one day.	
Typical Working Concentration	0.1 nM - 10 µM	Cell culture medium	The optimal concentration is cell-type and assay- dependent. A dose-response experiment is recommended.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Rapamycin Stock Solution in DMSO

Materials:

- Rapamycin powder (e.g., molecular weight 914.18 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Pre-dissolution Steps: Allow the rapamycin powder and DMSO to come to room temperature before opening to prevent condensation. Work in a sterile environment, such as a laminar flow hood.
- Weighing Rapamycin: Accurately weigh out a desired amount of rapamycin powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 9.14 mg of rapamycin (assuming a molecular weight of 914.18 g/mol).
- Dissolution: Add the appropriate volume of DMSO to the rapamycin powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution intermittently until the rapamycin is completely dissolved. Gentle warming (e.g., to 37°C) and sonication can aid dissolution if necessary. Ensure the final solution is clear and free of particulates.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots (e.g., 10-20 µL) in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.

- Storage: Store the aliquots at -20°C for short-term use (up to 3 months) or at -80°C for long-term storage. Protect from light.

Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

Materials:

- 10 mM Rapamycin stock solution in DMSO
- Pre-warmed, sterile cell culture medium
- Sterile tubes for dilution
- Pipettes and sterile filter tips

Procedure:

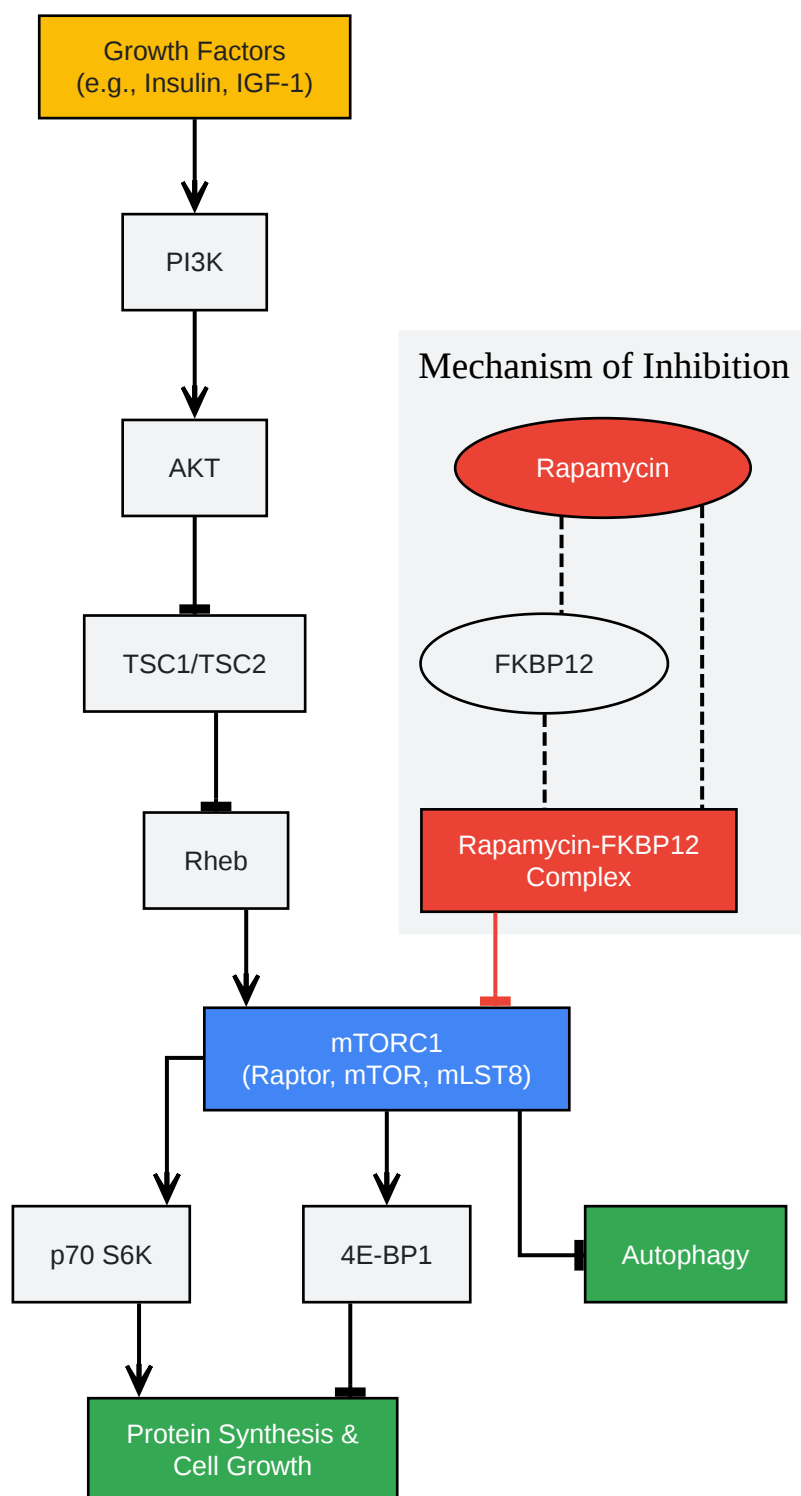
- Thawing: Thaw a single aliquot of the 10 mM rapamycin stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): It is often practical to make an intermediate dilution first. For example, dilute the 10 mM stock 1:100 in sterile cell culture medium to create a 100 µM intermediate stock.
- Final Dilution: Prepare the final working concentrations by further diluting the intermediate stock into the final volume of cell culture medium.
 - Important Note: To avoid precipitation of rapamycin, which is poorly soluble in aqueous solutions, it is recommended to add the culture medium to the rapamycin solution, rather than the other way around. Ensure rapid mixing upon dilution.
- Vehicle Control: Always prepare a vehicle control by adding the same final concentration of DMSO (the solvent) to the cell culture medium without rapamycin. The final DMSO concentration in the culture medium should typically be kept below 0.1% to avoid solvent-induced toxicity.

- **Cell Treatment:** Remove the existing medium from your cells and replace it with the medium containing the desired concentration of rapamycin or the vehicle control.
- **Incubation:** Incubate the cells for the desired experimental duration. The effective time for rapamycin to inhibit its target can be as short as 30 minutes to an hour.

Mandatory Visualizations

mTOR Signaling Pathway and Rapamycin's Mechanism of Action

Rapamycin exerts its effects by forming a complex with the intracellular receptor FKBP12. This complex then binds directly to the FKBP12-Rapamycin Binding (FRB) domain of mTOR, specifically inhibiting the mTOR Complex 1 (mTORC1). mTORC1 is a central regulator of cell growth and proliferation, and its inhibition leads to the dephosphorylation and inactivation of downstream targets like p70 S6 Kinase (p70S6K) and 4E-BP1, ultimately suppressing protein synthesis. While mTOR Complex 2 (mTORC2) is generally considered rapamycin-insensitive in the short term, prolonged treatment can inhibit mTORC2 assembly and signaling in certain cell types.

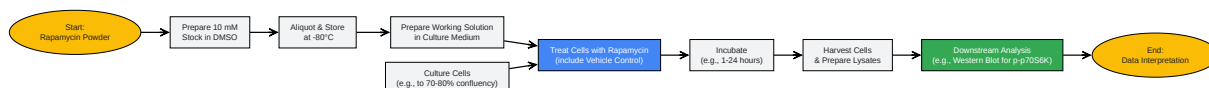


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Caption: Rapamycin inhibits mTORC1 signaling.

Experimental Workflow: From Stock to Downstream Analysis

This diagram outlines a typical experimental workflow for studying the effects of rapamycin on a specific cellular pathway, using the inhibition of p70 S6 Kinase phosphorylation as an example endpoint.



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Caption: A typical experimental workflow using rapamycin.

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